

(R)-2,3-Dihydroxypropanal-d4: A Technical Overview of Chemical Properties and Stability

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Compound of Interest

Compound Name: (R)-2,3-Dihydroxypropanal-d4

Cat. No.: B15555727

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This technical guide provides a comprehensive overview of the chemical properties and stability of **(R)-2,3-Dihydroxypropanal-d4**, a deuterated form of (R)-glyceraldehyde. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for quantitative analysis and as tracers in metabolic studies.

Core Chemical Properties

(R)-2,3-Dihydroxypropanal-d4 is the deuterium-labeled version of (R)-2,3-Dihydroxypropanal, also known as D-glyceraldehyde.^[1] The incorporation of deuterium atoms provides a stable heavy isotope signature, making it a valuable tool in various analytical applications.^[1]

Property	Value	Reference
Molecular Formula	C ₃ H ₂ D ₄ O ₃	[1]
Molecular Weight	94.10 g/mol	[1]
CAS Number	478529-60-1	[1]
Unlabeled CAS Number	453-17-8	
Appearance	Viscous liquid, clear colorless to light brown	
SMILES	OC([2H])([2H])--INVALID-LINK--[2H]C([2H])=O	

Physicochemical Data of (R)-2,3-Dihydroxypropanal (Non-Deuterated)

Quantitative data for the deuterated compound is limited. The following table summarizes the physicochemical properties of the non-deuterated form, (R)-2,3-Dihydroxypropanal, which can be used as a close reference.

Property	Value	Reference
Molecular Formula	C ₃ H ₆ O ₃	
Molecular Weight	90.08 g/mol	
Melting Point	127-129 °C	
Boiling Point	127-129 °C at 17 mmHg; 123-126 °C at 10 mmHg	
Flash Point	112 °C	
Density	1.272 g/cm ³ (Predicted)	
pKa	12.58 - 12.60 (Predicted)	
Water Solubility	Soluble	
Refractive Index	1.4935	

Stability and Storage

(R)-2,3-Dihydroxypropanal-d4 is stable under normal laboratory temperatures and pressures. For optimal stability and to prevent degradation, the following storage and handling guidelines are recommended:

- Storage Temperature: Store at 2-8°C.
- Storage Conditions: Keep in a tightly closed container in a cool, dry, and well-ventilated area.
- Incompatible Substances: Avoid contact with strong oxidizing agents, reducing agents, and bases.

- **Hazardous Decomposition:** Thermal decomposition or combustion may produce carbon monoxide, carbon dioxide, and other irritating and toxic gases.

Applications in Research and Development

Deuterated compounds like **(R)-2,3-Dihydroxypropanal-d4** are primarily used as internal standards in quantitative analyses by techniques such as NMR, GC-MS, and LC-MS. The substitution with deuterium can also influence the pharmacokinetic and metabolic profiles of drug candidates, a strategy explored in drug development to potentially enhance efficacy and reduce side effects. The non-deuterated form, glyceraldehyde, is a key intermediate in metabolic pathways like glycolysis and gluconeogenesis.

Experimental Protocols and Workflows

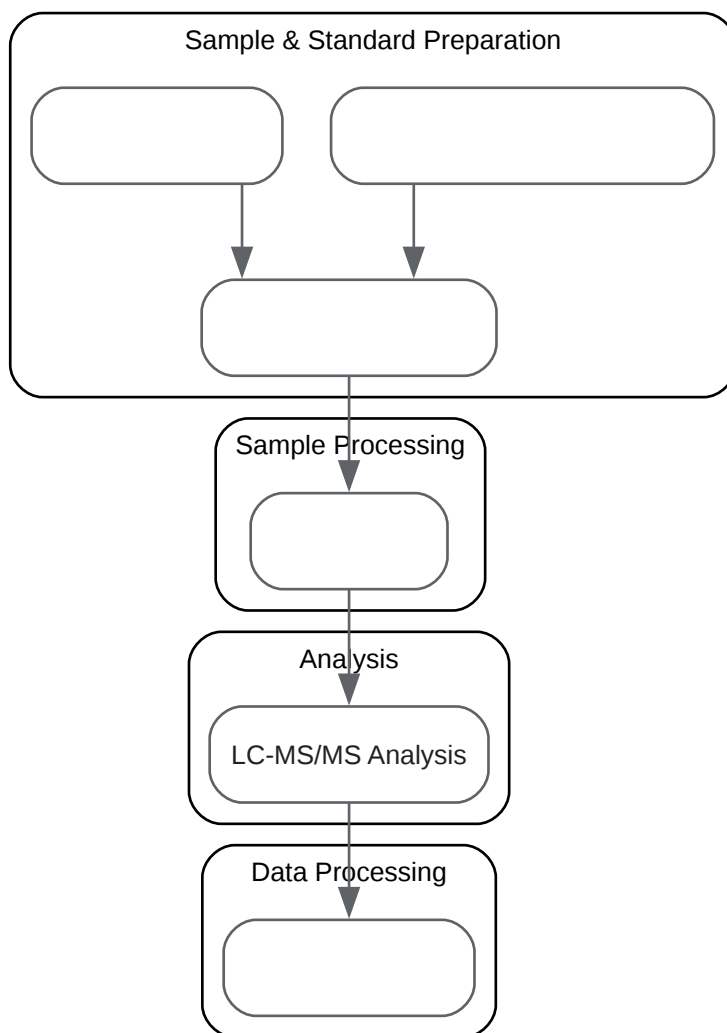
While specific experimental protocols for **(R)-2,3-Dihydroxypropanal-d4** are not readily available, a general workflow for its use as an internal standard in mass spectrometry is outlined below.

General Protocol for Use as an Internal Standard in LC-MS/MS

- **Preparation of Standard Solutions:** Prepare a stock solution of **(R)-2,3-Dihydroxypropanal-d4** in a suitable solvent (e.g., methanol, water). From the stock solution, create a series of working standard solutions at known concentrations.
- **Sample Preparation:** To the biological or experimental samples, add a known amount of the **(R)-2,3-Dihydroxypropanal-d4** internal standard solution.
- **Extraction:** Perform a liquid-liquid or solid-phase extraction to isolate the analyte and the internal standard from the sample matrix.
- **LC-MS/MS Analysis:** Inject the extracted sample into the LC-MS/MS system. Develop a chromatographic method to separate the analyte from other components. The mass spectrometer is set to monitor specific transitions for both the analyte and the deuterated internal standard.

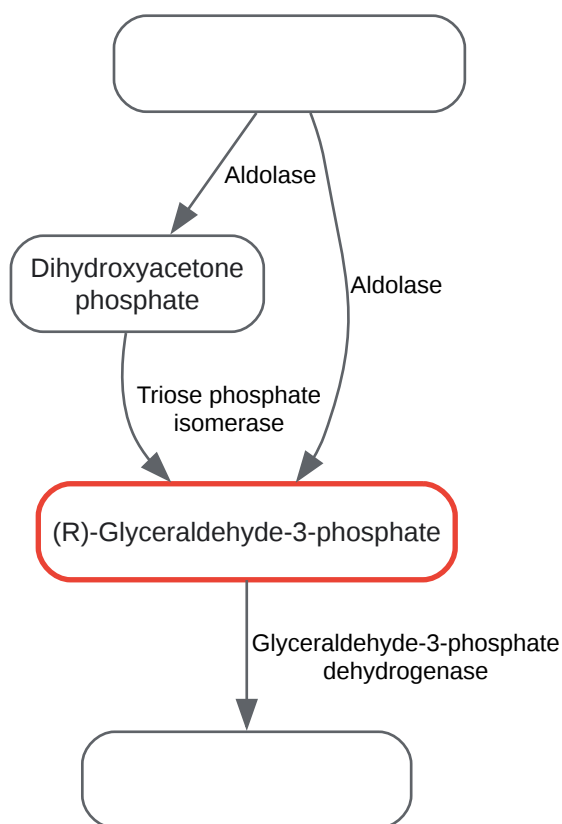
- Quantification: The ratio of the peak area of the analyte to the peak area of the internal standard is used to calculate the concentration of the analyte in the original sample.

Visualized Workflows and Pathways



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Caption: Workflow for using **(R)-2,3-Dihydroxypropanal-d4** as an internal standard.



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References

- 1. medchemexpress.com [medchemexpress.com]
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